



Preventing catalytic conversion of endrin during GC analysis

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Technical Support Center: Organochlorine Pesticide Analysis

Welcome to the technical support center. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help you prevent the catalytic conversion of endrin and other labile pesticides during Gas Chromatography (GC) analysis.

Troubleshooting Guide

This guide addresses common issues related to endrin degradation in a step-by-step, questionand-answer format.

Issue: My endrin peak is small or missing, and I see new peaks in my chromatogram.

This is a classic symptom of analyte degradation. Endrin is thermally sensitive and can break down in a hot GC inlet into two primary products: endrin aldehyde and **endrin ketone**.[1][2][3] The performance of your system can be verified by calculating the percent breakdown, a critical quality control measure outlined in methods like EPA 8081B.[2][4]

Calculation for Percent Endrin Breakdown: " % Breakdown = [(Peak Area of Endrin Aldehyde + Peak Area of Endrin Ketone) / (Peak Area of Endrin + Peak Area of Endrin Aldehyde + Peak Area of Endrin Ketone)] * 100

Caption: Catalytic conversion of endrin in a GC system.



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